

Application Notes and Protocols: 1,2-Benzisothiazole Derivatives in Enzyme Inhibition Assays

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Compound of Interest

Compound Name: 1,2-Benzisothiazole

Cat. No.: B1215175

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Introduction

The **1,2-benzisothiazole** scaffold is a prominent heterocyclic structure in medicinal chemistry, demonstrating a wide array of biological activities. Derivatives of this core structure have been extensively investigated as potent inhibitors of various enzymes, playing a crucial role in the development of novel therapeutic agents. These compounds have shown efficacy in targeting enzymes involved in apoptosis, inflammation, viral replication, and neurodegenerative diseases. This document provides detailed application notes, experimental protocols, and quantitative data on the use of **1,2-benzisothiazole** derivatives in enzyme inhibition assays.

Data Presentation: Quantitative Inhibition Data

The inhibitory potency of **1,2-benzisothiazole** derivatives against several key enzymes is summarized below. The half-maximal inhibitory concentration (IC₅₀) is a critical measure of an inhibitor's efficacy.

Enzyme Target	Compound Description	IC50	Reference
Caspase-3	N-(4-morpholinophenyl)-3-oxobenzo[d]isothiazole-2(3H)-carboxamide (6b)	1.15 nM	
A novel 1,2-benzisothiazol-3-one derivative (5i)	1.15 nM		
1,2-benzisothiazol-3-one derivatives (6r, 6s, 6w)	Nanomolar range		
HIV-1 Reverse Transcriptase (RNase H)	2-(4-methyl-3-(piperidin-1-ylsulfonyl)phenyl)benzo[d]isothiazol-3(2H)-one (1)	< 1.0 μ M	
ethyl 2-(2-(3-oxobenzo[d]isothiazol-2(3H)-yl)thiazol-4-yl)acetate (2)	< 1.0 μ M		
2-methylbenzo[d]isothiazol-3(2H)-one (3)	2.5 \pm 0.2 μ M		
HIV-1 Reverse Transcriptase (DNA Polymerase)	Compounds 1, 2, and 4	~1 to 6 μ M	
Compound 3	Inactive		
Human Mast Cell Trypsase	(1,1-dioxido-3-oxo-1,2-benzisothiazol-2(3H)-yl)methyl N-	0.85 μ M	

[(phenylmethoxy)carbonyl]-beta-alanate (7b)	
(1,1-dioxido-3-oxo-1,2-benzisothiazol-2(3H)-yl)methyl 5-[[[(phenylmethoxy)carbonyl]amino]pentanoate (7d)	0.1 µM
(1,1-dioxido-3-oxo-1,2-benzisothiazol-2(3H)-yl)methyl 4-[[[(phenylmethoxy)carbonyl]amino]benzoate (7n)	0.064 µM
Dengue Virus NS2BNS3 Protease	2-(2-chlorophenyl

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